

The Structural Elucidation of PEG5-bis-(ethyl phosphonate): A Technical Guide

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Compound of Interest

Compound Name: PEG5-bis-(ethyl phosphonate)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **PEG5-bis-(ethyl phosphonate)**. This homobifunctional linker is of significant interest in the fields of bioconjugation, drug delivery, and materials science due to its capacity to modify proteins, peptides, nanoparticles, and other molecules.

Core Structural and Physicochemical Data

PEG5-bis-(ethyl phosphonate) is a polyethylene glycol (PEG) derivative characterized by a central chain of five ethylene glycol units, flanked on both ends by ethyl phosphonate groups. This bifunctional nature allows for the crosslinking of molecules or the surface modification of materials. The hydrophilic PEG backbone imparts increased water solubility to the conjugated molecules, a desirable trait in many biomedical applications.

Materials:

- Pentaethylene glycol
- Thionyl chloride (SOCl₂) or a similar halogenating agent
- Triethyl phosphite
- Anhydrous toluene
- Anhydrous N,N-Dimethylformamide (DMF)
- Sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Workflow Diagram:



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